

Pericosine A: A Deep Dive into its Antitumor Mechanism of Action

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Compound of Interest

Compound Name: Pericosine A

Cat. No.: B15585680

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A Technical Guide for Researchers and Drug Development Professionals

Introduction

Pericosine A, a unique C7 cyclohexenoid metabolite, stands as a promising anticancer agent derived from the marine fungus *Periconia byssoides*, originally isolated from the sea hare *Aplysia kurodai*.^{[1][2][3]} Its novel carbasugar structure, a hybrid of shikimate and polyketide pathways, has garnered significant interest within the scientific community.^[1] This technical guide provides a comprehensive overview of the current understanding of **Pericosine A**'s mechanism of action in tumor cells, focusing on its cytotoxic effects, molecular targets, and the signaling pathways it modulates. The information presented herein is intended to support further preclinical development and investigation into this marine-derived compound.

Cytotoxic Activity of Pericosine A

Pericosine A has demonstrated significant in vitro cytotoxic activity against a range of tumor cell lines. Notably, it exhibits potent growth inhibition against murine P388 lymphocytic leukemia cells.^{[1][3][4]} Furthermore, studies have revealed its selective growth inhibitory effects on human cancer cell lines, including breast cancer (HBC-5) and glioblastoma (SNB-78).^[3]

Quantitative Cytotoxicity Data

The following table summarizes the available quantitative data on the cytotoxic activity of **Pericosine A** and its related compounds against various cancer cell lines.

Compound	Cell Line	ED50 (µg/mL)
Pericosine A	P388	0.5
Pericosine B	P388	4.0
Pericosine C	P388	1.0
Pericosine D	P388	2.5
Pericosine E	P388	6.15

Data extracted from Yamada et al., 2007.

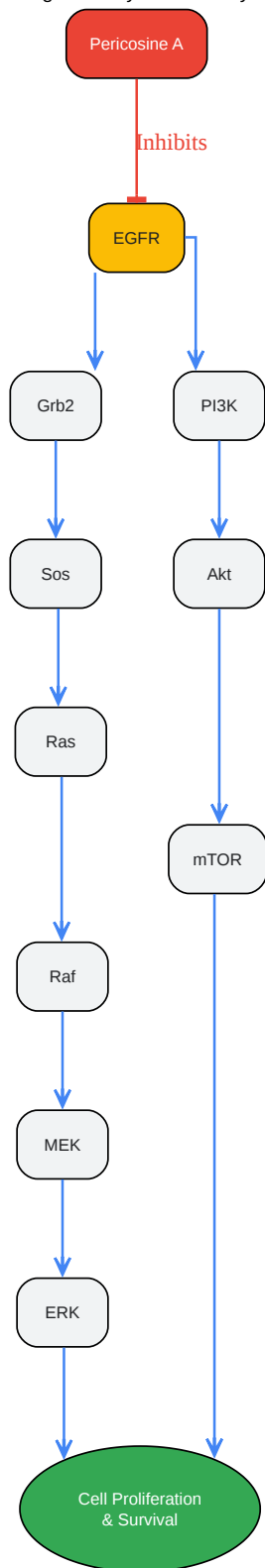
Core Mechanism of Action: Dual Inhibition of EGFR and Topoisomerase II

Mechanistic studies have identified two primary molecular targets for **Pericosine A**, through which it exerts its antitumor effects: Epidermal Growth Factor Receptor (EGFR) and Topoisomerase II.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#) This dual-targeting capability positions **Pericosine A** as a multi-faceted agent in cancer therapy.

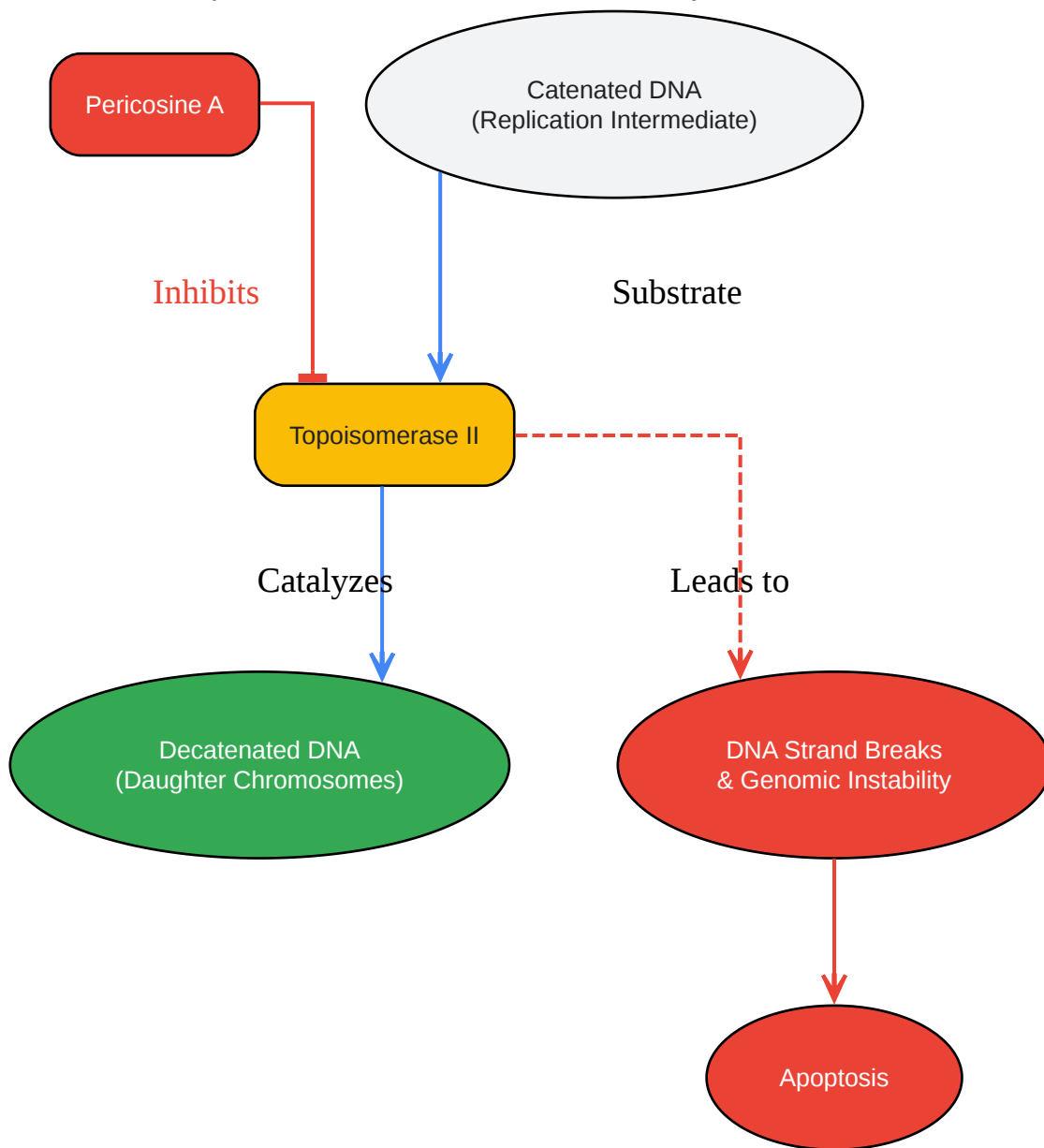
Inhibition of EGFR Tyrosine Kinase

Pericosine A has been shown to inhibit the tyrosine kinase activity of EGFR.[\[1\]](#)[\[2\]](#)[\[3\]](#) EGFR is a receptor tyrosine kinase that plays a crucial role in regulating cell proliferation, survival, and differentiation. Its aberrant activation is a common feature in many types of cancer. By inhibiting EGFR, **Pericosine A** can disrupt the downstream signaling cascades that promote tumor growth and survival.

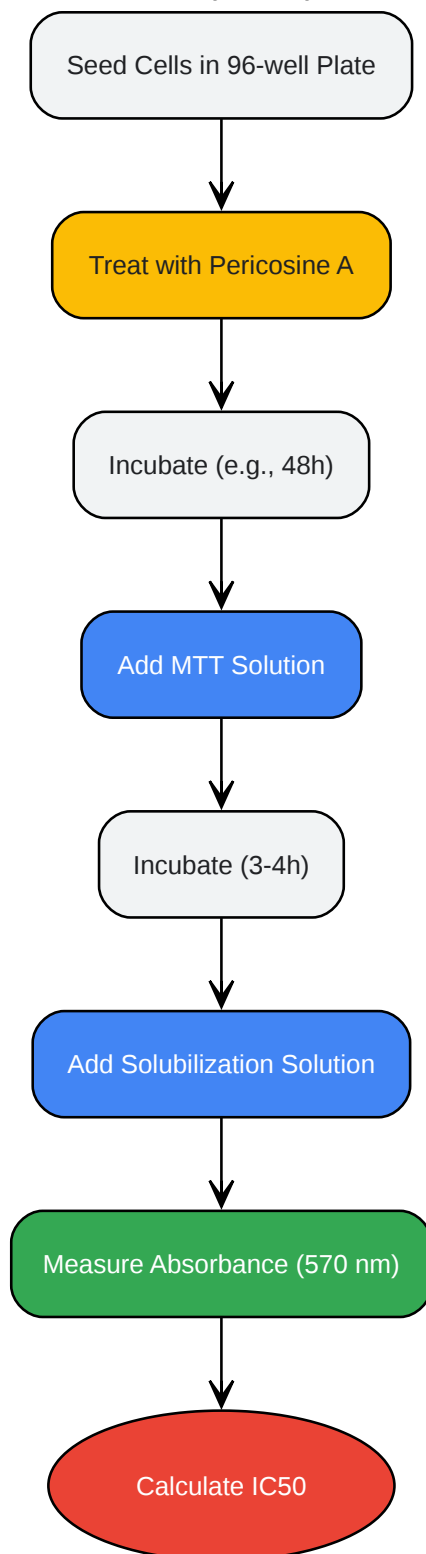
EGFR Signaling Pathway Inhibition by Pericosine A



Topoisomerase II Inhibition Workflow by Pericosine A



MTT Cell Viability Assay Workflow

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References

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